

# A Comprehensive Technical Guide to 2-Amino-5-chloropyridin-3-ol

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## Compound of Interest

Compound Name: 2-Amino-5-chloropyridin-3-ol

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This technical guide provides an in-depth overview of the molecular structure, properties, and synthesis of **2-Amino-5-chloropyridin-3-ol**. This compound is of interest to researchers in medicinal chemistry and drug development due to its specific chemical features.

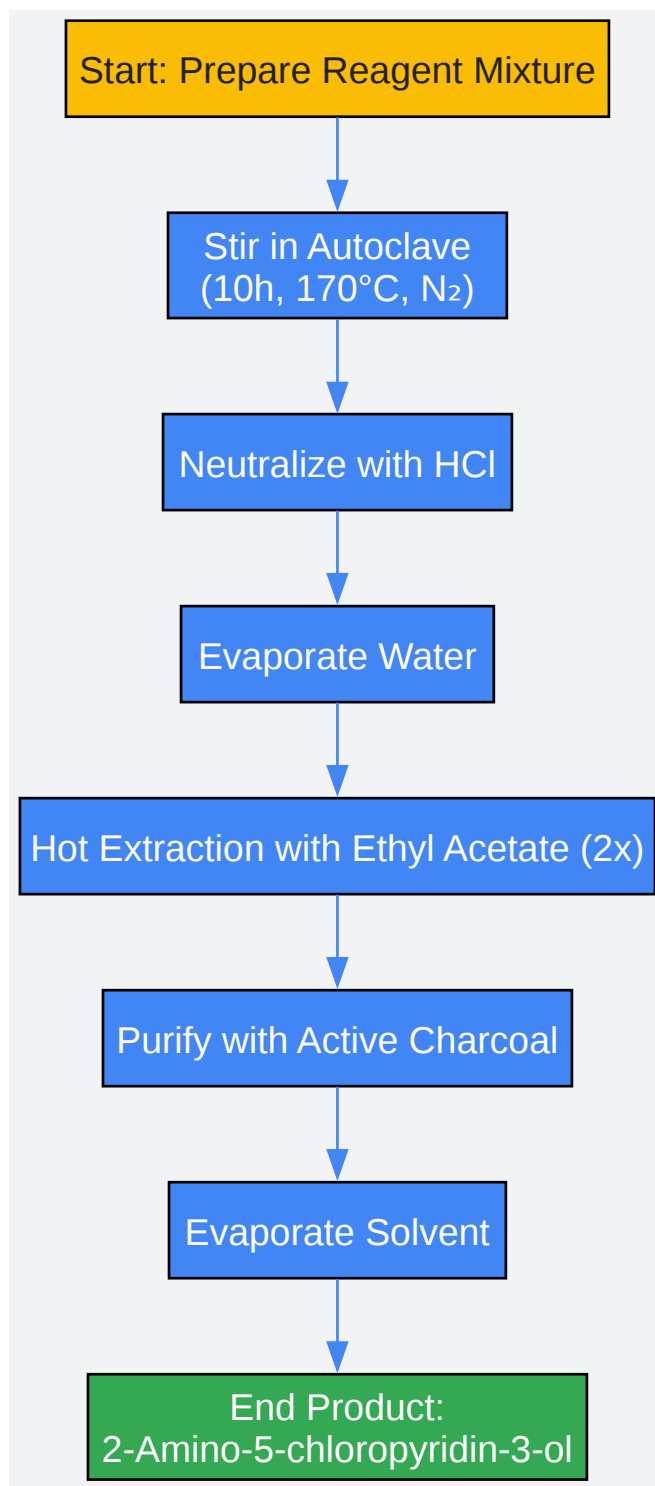
## Molecular Properties and Structure

**2-Amino-5-chloropyridin-3-ol** is a heterocyclic compound with the molecular formula  $C_5H_5ClN_2O$ .<sup>[1]</sup> Its chemical identity is defined by the presence of a pyridine ring substituted with an amino group, a chloro group, and a hydroxyl group.

The key physicochemical properties of **2-Amino-5-chloropyridin-3-ol** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C5H5ClN2O	PubChem[1]
Molecular Weight	144.56 g/mol	PubChem[1]
Exact Mass	144.0090405 Da	PubChem[1]
IUPAC Name	2-amino-5-chloropyridin-3-ol	PubChem[1]
CAS Number	40966-87-8	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Rotatable Bond Count	0	PubChem[1]

The two-dimensional chemical structure of **2-Amino-5-chloropyridin-3-ol** is depicted in the following diagram, generated using the DOT language. The structure illustrates the arrangement of the pyridine ring with its substituents at the 2, 3, and 5 positions.



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## References

- 1. 2-Amino-5-chloropyridin-3-ol | C<sub>5</sub>H<sub>5</sub>ClN<sub>2</sub>O | CID 10313200 - PubChem [pubchem.ncbi.nlm.nih.gov]
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